

Dihydro Cuminyll Alcohol: A Comprehensive Safety and Handling Guide for Research Professionals

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Compound of Interest

Compound Name: *Dihydro cuminyll alcohol*

Cat. No.: *B15511849*

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An In-depth Technical Guide

This document provides a comprehensive overview of the safety data, handling precautions, and toxicological profile of **Dihydro cuminyll alcohol**, also commonly known as Perillyl alcohol (CAS No. 536-59-4). This guide is intended for researchers, scientists, and professionals in the drug development field who may be working with this compound. Information is presented in a structured format, including detailed tables of quantitative data, experimental protocols for safety assessments, and visualizations of its biological signaling pathways.

Chemical and Physical Properties

Dihydro cuminyll alcohol is a monoterpene alcohol found in various essential oils. It is a colorless to light yellow liquid with a characteristic odor.^{[1][2][3]} Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₆ O	[1][4]
Molecular Weight	152.23 g/mol	[1][4]
Appearance	Clear colorless to light yellow liquid	[1][2][3]
Boiling Point	119-121 °C at 11 mm Hg	[1][2][3][4][5]
Melting Point	271-272 °C	[1][3][5]
Flash Point	>230 °F (>110 °C)	[1][2][5]
Density	0.96 g/mL at 25 °C	[1][2][3][4][5]
Refractive Index	n _{20/D} 1.501	[1][2][3][4][5]
Vapor Pressure	0.00628 mmHg at 25°C	[1]
Solubility	Very slightly soluble in water; soluble in alcohol, oils, DMSO, and DMF.	[3]
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)	[1][5]

Safety and Hazard Information

Dihydro cuminyl alcohol is classified as a hazardous substance. It is crucial to handle this chemical with appropriate safety precautions.

GHS Classification

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation.

Hazard and Precautionary Statements

- Hazard Codes: Xi (Irritant)[1]
- Risk Statements: R36/37/38 - Irritating to eyes, respiratory system and skin.[5]
- Safety Statements: S26 - In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S36/39 - Wear suitable protective clothing and eye/face protection. [1][5]

Handling and Storage

Proper handling and storage procedures are essential to ensure safety when working with **Dihydro cuminyl alcohol**.

- Handling: Avoid contact with skin and eyes.[6] Do not breathe vapors or mists.[6] Use only in a well-ventilated area.[6] Wash hands thoroughly after handling.[6]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[6] Keep away from heat and ignition sources.[6] Recommended storage temperature is between 2-8°C.[1][5]

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment (PPE) are necessary to minimize exposure.

Control Parameter	Recommendation
Engineering Controls	Work in a well-ventilated area. Use of a fume hood is recommended.
Eye/Face Protection	Wear chemical safety goggles or a face shield. [6]
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as needed to prevent skin contact. [6]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

First-Aid Measures

In case of exposure, follow these first-aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Toxicological Information

Dihydro cuminyl alcohol is moderately toxic by ingestion and is a severe skin irritant.[\[2\]](#)[\[3\]](#)[\[7\]](#)

Toxicity Data	Value	Species	Reference(s)
Acute Oral LD50	2100 mg/kg	Rat	[3]

Experimental Protocols

The following are detailed methodologies for key toxicological assessments based on internationally recognized guidelines.

Acute Oral Toxicity - Up-and-Down Procedure (UDP) (Based on OECD Guideline 425)

Objective: To determine the acute oral median lethal dose (LD50) of **Dihydro cuminyl alcohol**.

Methodology:

- **Animal Model:** Healthy, young adult female rats are used, as they are generally considered to be the more sensitive sex.
- **Housing and Fasting:** Animals are housed in standard laboratory conditions and fasted overnight prior to dosing.
- **Dose Administration:** The substance is administered orally via gavage. A starting dose is selected based on available data, and subsequent doses are adjusted up or down by a constant factor depending on the outcome for the previous animal.
- **Observation Period:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- **Endpoints:** The primary endpoint is mortality. Clinical signs, body weight changes, and gross pathological findings are also recorded. The LD50 is calculated using a maximum likelihood method.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (Based on OECD Guideline 439)

Objective: To assess the potential of **Dihydro cuminyl alcohol** to cause skin irritation.

Methodology:

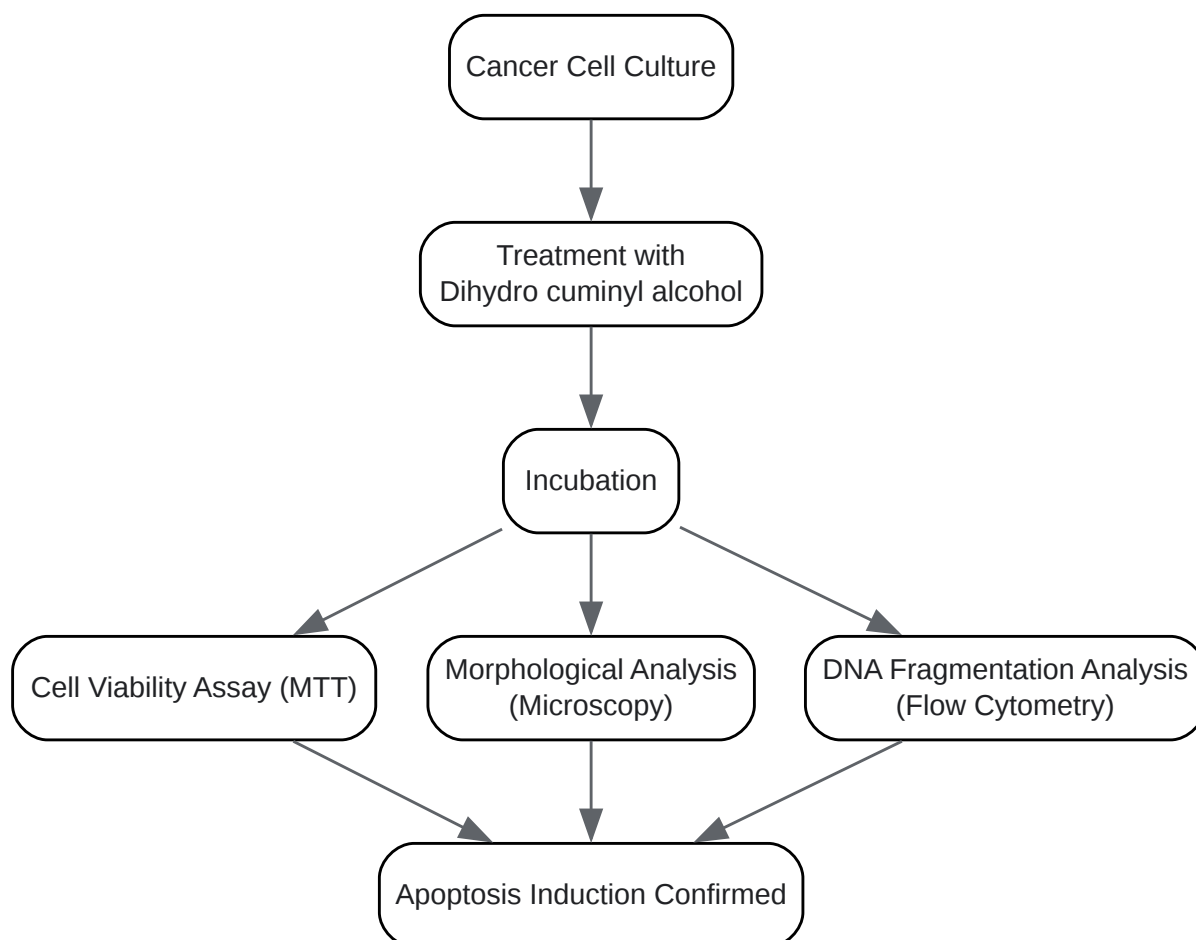
- **Test System:** A reconstructed human epidermis model, which mimics the biochemical and physiological properties of the upper layers of human skin, is used.
- **Procedure:** A small amount of the test substance is applied topically to the tissue surface.
- **Exposure and Incubation:** The tissues are exposed to the substance for a defined period, after which it is removed, and the tissues are incubated to allow for the expression of cytotoxic effects.
- **Viability Assessment:** Cell viability is measured by the enzymatic conversion of MTT into a blue formazan salt, which is quantified spectrophotometrically.
- **Classification:** A substance is classified as an irritant if the mean tissue viability is reduced below a defined threshold (typically 50%) compared to negative controls.

Biological Signaling Pathways

Recent research has focused on the anti-cancer properties of **Dihydro cuminyl alcohol** (Perillyl alcohol). It has been shown to induce apoptosis and inhibit cell proliferation in various cancer cell lines through the modulation of several key signaling pathways.

Overview of Apoptosis Induction

The diagram below illustrates the general workflow for assessing the induction of apoptosis in cancer cells treated with **Dihydro cuminyl alcohol**.

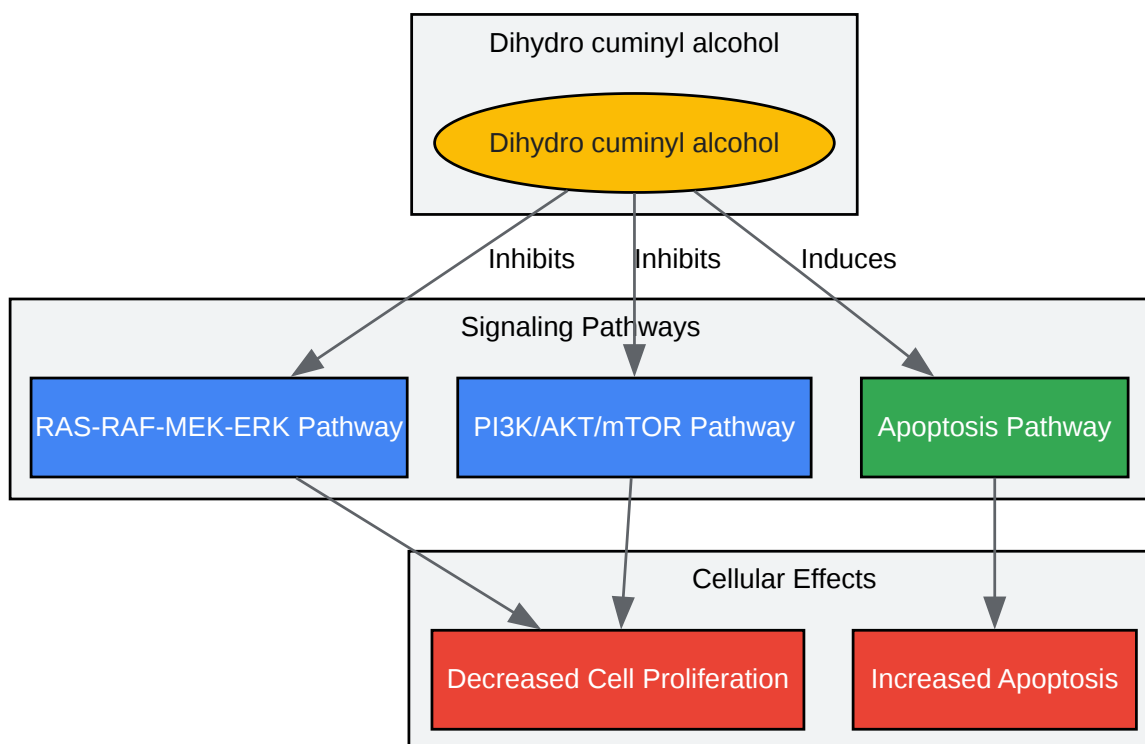


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Workflow for Apoptosis Assessment.

Key Signaling Pathways Affected by Dihydro Cuminyl Alcohol

Dihydro cuminyl alcohol exerts its anti-cancer effects by modulating multiple signaling cascades within tumor cells. The following diagram provides a simplified overview of some of the key pathways involved.



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Modulation of Cancer Signaling Pathways.

Conclusion

Dihydro cuminyl alcohol is a valuable compound for research, particularly in the field of oncology. However, it is essential to be aware of its hazardous properties and to implement appropriate safety measures. This guide provides a comprehensive summary of the available safety data and handling precautions to ensure its safe use in a laboratory setting.

Researchers should always consult the most up-to-date Safety Data Sheet from their supplier before working with this chemical.

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